

Proper Disposal and Safe Handling of SMD-3040

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Compound of Interest

Compound Name: SMD-3040

Cat. No.: B12394814

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For researchers, scientists, and drug development professionals, ensuring laboratory safety and proper chemical handling is paramount. This document provides essential, immediate safety and logistical information for the proper disposal and handling of **SMD-3040**, a potent and selective SMARCA2 degrader.

Physicochemical Properties

A summary of the key physicochemical properties of **SMD-3040** is provided below for easy reference.

Property	Value	Source
Molecular Formula	C ₅₂ H ₆₆ N ₁₀ O ₅ S	InvivoChem[1]
Molecular Weight	943.21 g/mol	InvivoChem[1]
CAS Number	3033109-92-8	TargetMol[2]
Appearance	White to off-white solid powder	InvivoChem[1]
Solubility	DMSO: ≥ 100 mg/mL (~106.02 mM)	InvivoChem[1]
Storage (Powder)	-20°C for 3 years; 4°C for 2 years	InvivoChem[1]
Storage (In Solvent)	-80°C for 6 months; -20°C for 1 month	InvivoChem[1]

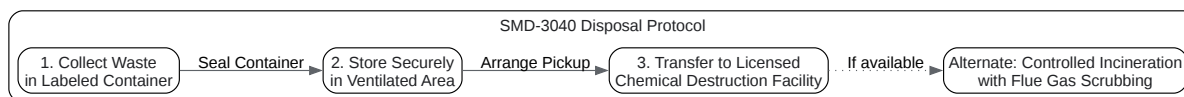
Disposal Procedures

Proper disposal of **SMD-3040** is crucial to prevent environmental contamination and ensure workplace safety. The following step-by-step guide outlines the recommended disposal protocol.

Step-by-Step Disposal Workflow

- Collection:
 - Collect waste **SMD-3040**, including any contaminated materials, in a suitable, clearly labeled, and closed container.[\[2\]](#)
 - Avoid mixing with other incompatible waste streams.
- Storage Before Disposal:
 - Store the sealed waste container in a dry, cool, and well-ventilated area.[\[2\]](#)
 - Ensure the storage area is separate from foodstuffs and incompatible materials.[\[2\]](#)
- Disposal Method:
 - The primary recommended method of disposal is through a licensed chemical destruction facility.[\[2\]](#)
 - Controlled incineration with flue gas scrubbing is an acceptable alternative.[\[2\]](#)
 - Crucially, do not discharge **SMD-3040** into sewer systems or the environment.[\[2\]](#)
- Packaging Decontamination:
 - Empty containers can be triple-rinsed with an appropriate solvent (e.g., DMSO, followed by a solvent that can be incinerated).
 - The rinsate should be collected and disposed of as chemical waste.
 - Alternatively, puncture the packaging to render it unusable and dispose of it in a sanitary landfill, if local regulations permit.[\[2\]](#)

Disposal Workflow Diagram



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Caption: A logical workflow for the proper disposal of **SMD-3040** waste.

Safety and Handling Protocols

Adherence to strict safety protocols is mandatory when handling **SMD-3040** to minimize exposure and prevent accidents.

Personal Protective Equipment (PPE)

- Hand Protection: Wear chemical-impermeable gloves.
- Eye Protection: Use safety glasses with side-shields or goggles.
- Skin and Body Protection: Wear a lab coat and appropriate protective clothing. Avoid contact with skin and eyes.^[2]

Handling and Storage

- Handle **SMD-3040** in a well-ventilated area, preferably in a chemical fume hood, to avoid the formation of dust and aerosols.^[2]
- Use non-sparking tools and take measures to prevent electrostatic discharge.^[2]
- Store the compound in a tightly closed container in a dry, cool, and well-ventilated place.^[2]

First-Aid Measures

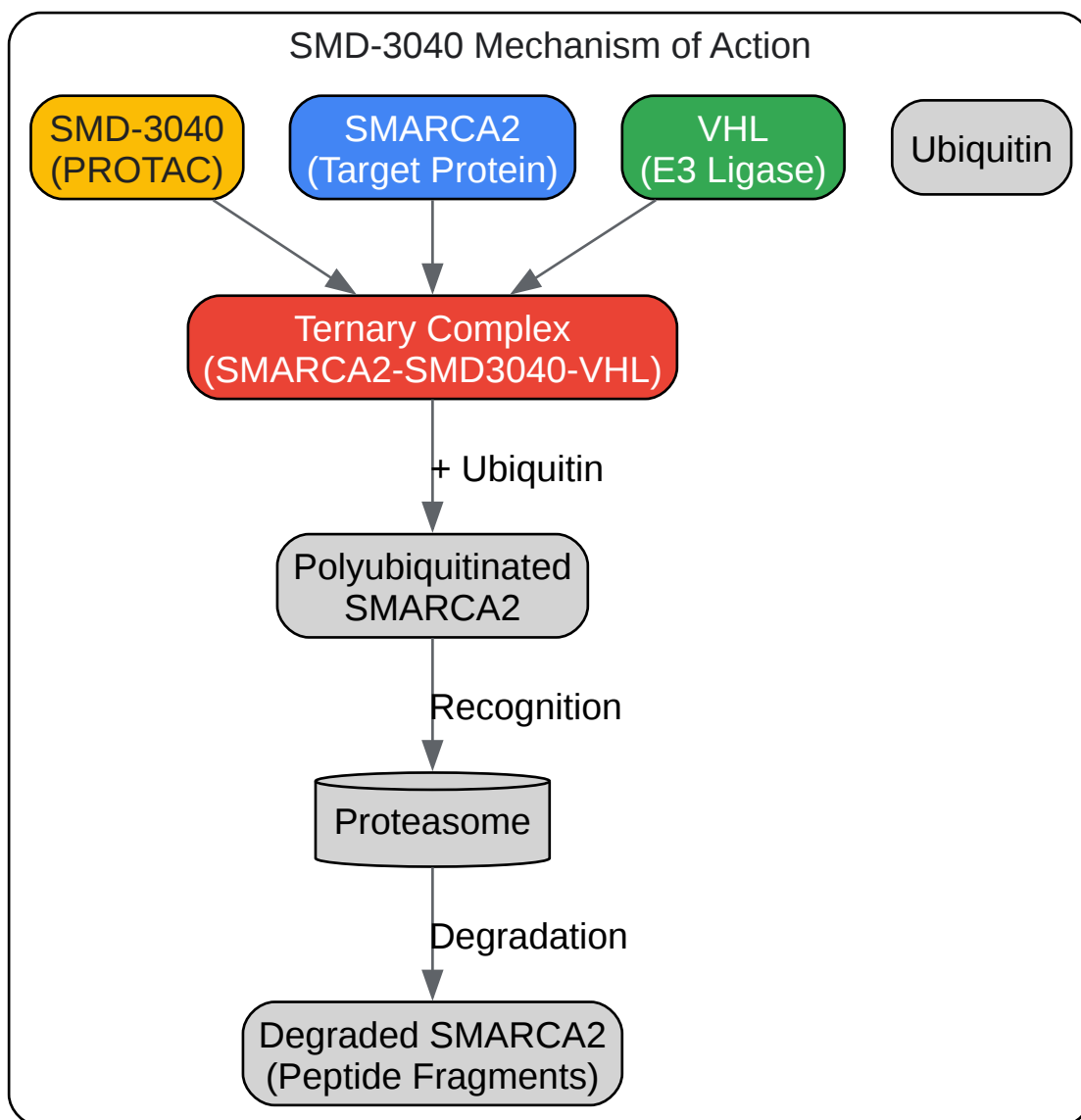
- If Inhaled: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[2]
- In Case of Skin Contact: Immediately wash off with soap and plenty of water. Remove contaminated clothing. Consult a doctor.[2]
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a doctor.[2]
- If Swallowed: Rinse mouth with water. Do not induce vomiting. Call a doctor or Poison Control Center immediately.[2]

Mechanism of Action: PROTAC-Mediated Degradation

SMD-3040 is a Proteolysis Targeting Chimera (PROTAC) that selectively degrades the SMARCA2 protein.[1][3] Understanding its mechanism is key to appreciating its biological significance and handling considerations.

PROTAC Signaling Pathway

PROTACs are bifunctional molecules that bring a target protein and an E3 ubiquitin ligase into close proximity. This induced proximity facilitates the ubiquitination of the target protein, marking it for degradation by the proteasome. **SMD-3040** contains a ligand for SMARCA2, a linker, and a ligand for the Von Hippel-Lindau (VHL) E3 ligase.[1][3]



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References

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